

Commercial Suppliers and Technical Guide for 5-Acetyl-2-methylpyridine

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Compound of Interest

Compound Name: 5-Acetyl-2-methylpyridine

Cat. No.: B016504

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the commercial availability and technical details of **5-Acetyl-2-methylpyridine**, a key intermediate in the pharmaceutical and agrochemical industries. The information is tailored for researchers, scientists, and professionals involved in drug development and other chemical synthesis applications.

Introduction to 5-Acetyl-2-methylpyridine

5-Acetyl-2-methylpyridine (CAS No. 36357-38-7) is a disubstituted pyridine derivative with the molecular formula C_8H_9NO .^{[1][2]} Its structure, featuring both a methyl and an acetyl group on the pyridine ring, makes it a versatile building block in organic synthesis.^[2] The acetyl group can undergo typical ketone reactions, while the methyl group can be a site for oxidation or other modifications.^[2] This dual functionality is crucial for its application in the synthesis of more complex molecules.^[2] Notably, it is a key intermediate in the production of the selective COX-2 inhibitor, Etoricoxib, which is used in the treatment of osteoarthritis and acute gouty arthritis.^[2]

Commercial Availability

A variety of chemical suppliers offer **5-Acetyl-2-methylpyridine** in different grades and quantities. The table below summarizes the offerings from several prominent suppliers. Researchers are advised to contact the suppliers directly for the most current pricing and availability.

Supplier	Purity	Available Quantities	Indicative Pricing (USD)
Pipzine Chemicals	Industrial and custom grades	Bulk orders and project-scale quantities	Contact for quote
Benchchem	Research Use Only	Inquire for details	Contact for quote
ChemicalBook	≥98% to 99%+ (HPLC)	g to kg	\$1.00/kg to \$15.00/kg (depending on purity and quantity)[3]
ChemScene	≥95%	Inquire for details	Contact for quote[1]
MySkinRecipes	97%	250mg, 1g	Contact for quote
Guidechem	97.00%	50g, 1kg, 5kg	Contact for quote
Zhuozhou Wenxi Import and Export Co., Ltd.	99%+ (HPLC)	kg	\$10.00 - \$15.00/kg[3]
Dideu Industries Group Limited	99.00%	g	\$1.10/g[3]
Career Henan Chemical Co.	98%	kg	\$1.00/kg[3]

Physicochemical Properties

The following table outlines the key physicochemical properties of **5-Acetyl-2-methylpyridine**.

Property	Value
CAS Number	36357-38-7[1]
Molecular Formula	C ₈ H ₉ NO[1]
Molecular Weight	135.16 g/mol [1][2]
Appearance	Pale-Yellow Oil[3]
Boiling Point	240-242 °C[4]
Density	~1.03 g/cm ³ [4]
Solubility	Soluble in common organic solvents (e.g., ethanol, ether, chloroform); low solubility in water.[4]

Synthesis of 5-Acetyl-2-methylpyridine: An Experimental Protocol

While several synthetic routes to **5-Acetyl-2-methylpyridine** exist, a common approach involves the acetylation of a 2-methylpyridine (2-picoline) derivative.[2][4] The following is a representative experimental protocol based on established chemical principles.

Objective: To synthesize **5-Acetyl-2-methylpyridine** from 2-picoline.

Materials:

- 2-picoline
- Acetic anhydride or acetyl chloride
- A Lewis acid catalyst (e.g., anhydrous aluminum trichloride)
- An appropriate solvent (e.g., dichloromethane)
- Sodium bicarbonate solution
- Anhydrous magnesium sulfate

- Standard laboratory glassware and equipment for organic synthesis (round-bottom flask, reflux condenser, dropping funnel, magnetic stirrer, heating mantle, separatory funnel)

Procedure:

- In a clean, dry round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 2-picoline in the chosen solvent under an inert atmosphere.
- Cool the mixture in an ice bath.
- Slowly add the Lewis acid catalyst to the cooled solution while stirring.
- Add acetic anhydride or acetyl chloride dropwise from a dropping funnel over a period of 30-60 minutes, maintaining the low temperature.
- After the addition is complete, allow the reaction mixture to warm to room temperature and then heat to reflux for several hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Once the reaction is complete, cool the mixture to room temperature and carefully quench the reaction by slowly adding it to a stirred solution of sodium bicarbonate.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with the organic solvent.
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure to obtain the crude product.
- Purify the crude **5-Acetyl-2-methylpyridine** by vacuum distillation or column chromatography.

Quality Control: Purity Analysis by HPLC

The purity of commercially supplied **5-Acetyl-2-methylpyridine** is typically determined by High-Performance Liquid Chromatography (HPLC).[3] A general method for the analysis of pyridine derivatives is outlined below.

Objective: To determine the purity of a **5-Acetyl-2-methylpyridine** sample by reverse-phase HPLC.

Materials and Equipment:

- HPLC system with a UV detector
- Reverse-phase C18 column
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Phosphoric acid or formic acid (for mobile phase modification)
- **5-Acetyl-2-methylpyridine** sample
- Volumetric flasks and pipettes

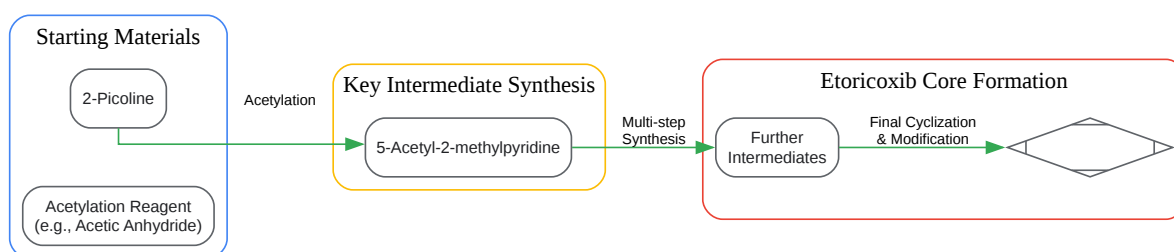
Procedure:

- Mobile Phase Preparation: Prepare a suitable mobile phase, for example, a mixture of acetonitrile and water with a small amount of acid (e.g., 0.1% phosphoric acid) to improve peak shape. The exact ratio will depend on the specific column and system.
- Standard Solution Preparation: Accurately weigh a known amount of a high-purity standard of **5-Acetyl-2-methylpyridine** and dissolve it in the mobile phase to prepare a stock solution of known concentration. Prepare a series of dilutions to create a calibration curve.
- Sample Preparation: Accurately weigh a sample of the **5-Acetyl-2-methylpyridine** to be analyzed and dissolve it in the mobile phase to a concentration within the range of the calibration curve.
- HPLC Analysis:
 - Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
 - Inject the standard solutions and the sample solution into the HPLC system.

- Monitor the elution at a suitable UV wavelength (e.g., 254 nm).
- Data Analysis:
 - Identify the peak corresponding to **5-Acetyl-2-methylpyridine** based on the retention time of the standard.
 - Calculate the area of the peak for the sample.
 - Determine the concentration of the sample from the calibration curve.
 - Calculate the purity of the sample as a percentage.

Application in Drug Synthesis: The Etoricoxib Pathway

As previously mentioned, a significant application of **5-Acetyl-2-methylpyridine** is in the synthesis of the anti-inflammatory drug Etoricoxib. The following diagram illustrates a simplified synthetic workflow.

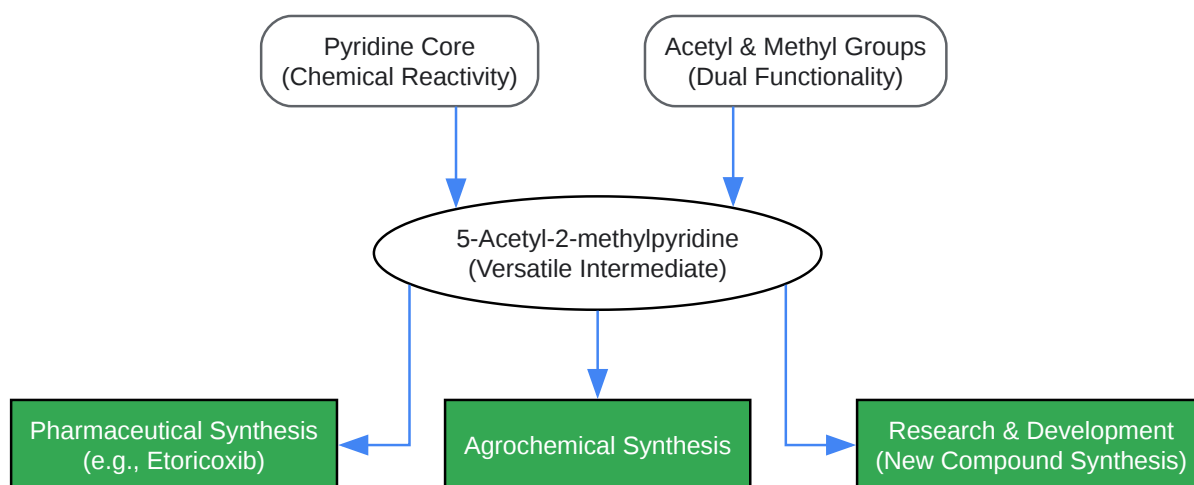


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Caption: Simplified workflow for the synthesis of Etoricoxib highlighting the role of **5-Acetyl-2-methylpyridine**.

Logical Relationship of Applications

The primary utility of **5-Acetyl-2-methylpyridine** stems from its role as a versatile chemical intermediate. The following diagram illustrates the logical flow from its fundamental properties to its end applications.



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Caption: Logical flow from the chemical properties of **5-Acetyl-2-methylpyridine** to its primary applications.

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